

Frangufoline: A Technical Overview of its Core Molecular Properties

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Compound of Interest

Compound Name: *Frangufoline*

Cat. No.: *B1250506*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the fundamental molecular characteristics of **Frangufoline**, a notable cyclopeptide alkaloid. The information presented herein is intended to serve as a foundational resource for professionals engaged in chemical research, natural product science, and drug discovery and development.

Quantitative Molecular Data

The core molecular properties of **Frangufoline** have been determined and are summarized in the table below. This data is essential for a variety of research applications, including analytical method development, dosage calculations, and computational modeling.

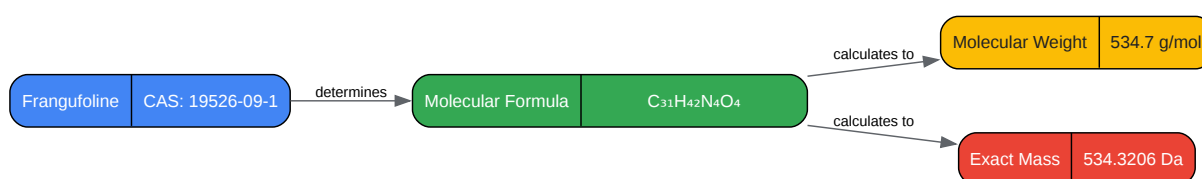
| Property | Value | Source |
|---------------------|---|---|
| Molecular Formula | C ₃₁ H ₄₂ N ₄ O ₄ | [1] [2] |
| Molecular Weight | 534.7 g/mol | [1] [2] [3] |
| Exact Mass | 534.3206 Da | |
| CAS Registry Number | 19526-09-1 | |

Chemical Identifiers and Nomenclature

Accurate identification of chemical compounds is critical for seamless collaboration and information exchange within the scientific community. **Frangufoline** is cataloged under several identifiers and synonyms across various chemical databases.

- IUPAC Name: (2S)-2-(dimethylamino)-N-[(3S,4S,7S,10Z)-7-(2-methylpropyl)-5,8-dioxo-3-propan-2-yl-2-oxa-6,9-diazabicyclo[10.2.2]hexadeca-1(14),10,12,15-tetraen-4-yl]-3-phenylpropanamide
- Synonyms: Daechuine S1, NSC 226674, Sanjoinine A
- PubChem CID: 11731186

The following diagram illustrates the logical relationship between the primary identifiers and the core molecular properties of **Frangufoline**.



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Caption: Logical relationship of **Frangufoline**'s identifiers and properties.

Context and Significance

Frangufoline is classified as a 14-membered frangulanine-type cyclopeptide alkaloid. Compounds of this class are of interest to the scientific community for their potential biological activities. The precise characterization of **Frangufoline**'s molecular weight and formula is a prerequisite for any further investigation into its pharmacological properties and potential therapeutic applications.

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References

- 1. Frangufoline | C₃₁H₄₂N₄O₄ | CID 11731186 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
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